

Personal protective equipment for handling Pentafluorophenyl trifluoroacetate

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Compound of Interest

Compound Name: Pentafluorophenyl trifluoroacetate

Cat. No.: B089172

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Essential Safety and Handling Guide for Pentafluorophenyl Trifluoroacetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Pentafluorophenyl trifluoroacetate** (CAS Number: 14533-84-7). This guide provides immediate, essential safety protocols and logistical information for its handling and disposal, designed to build trust and go beyond the product itself by prioritizing your safety.

Hazard Identification and Classification

Pentafluorophenyl trifluoroacetate is classified as a flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5][6]}

GHS Hazard Statements:

- H226: Flammable liquid and vapour.^{[1][2][3][4][6]}
- H315: Causes skin irritation.^{[1][2][3][4][5][6]}
- H319: Causes serious eye irritation.^{[1][2][3][4][5][6]}
- H335: May cause respiratory irritation.^{[2][3][4][5][6]}

Physical and Chemical Properties

A summary of key quantitative data for **Pentafluorophenyl trifluoroacetate** is provided below for easy reference.

Property	Value	Source
Boiling Point	122-125 °C	[4][7]
Flash Point	52 °C (125.6 °F) - closed cup	[4][7]
Density	1.63 g/mL at 25 °C	[7]
Refractive Index	n ₂₀ /D 1.368	[7]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Pentafluorophenyl trifluoroacetate** to minimize exposure and ensure personal safety.[1][2][4]

Protection Type	Recommended Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[1] A face shield may also be necessary.	Protects against splashes and vapors that can cause serious eye irritation.[1][3]
Skin Protection	Chemically resistant gloves (inspect before use).[3] Flame retardant antistatic protective clothing.[2] Laboratory coat.	Prevents skin contact which can cause irritation.[3][4] Contaminated gloves should be disposed of properly.[3]
Respiratory Protection	Use a NIOSH- or CEN-certified respirator with an appropriate filter (e.g., type ABEK) when vapors or aerosols are generated.[2][3][7]	Protects against inhalation which may cause respiratory irritation.[2][3][4]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to prevent accidents and ensure the stability of the chemical.

Safe Handling:

- Ventilation: Always handle **Pentafluorophenyl trifluoroacetate** in a well-ventilated area, preferably within a chemical fume hood that has been tested within the last year.[\[1\]](#)[\[8\]](#)
- Avoid Contact: Avoid all personal contact, including inhalation of vapors, and contact with skin and eyes.[\[1\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
[\[2\]](#)[\[4\]](#) No smoking.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[2\]](#)[\[4\]](#) Ground and bond containers and receiving equipment.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Tools and Equipment: Use non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)[\[4\]](#)
[\[9\]](#) Do not use plastic buckets.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[1\]](#)[\[4\]](#)

Storage:

- Container: Keep the container tightly closed and in a dry place.[\[2\]](#)
- Location: Store in a cool, well-ventilated area designated for flammable liquids.[\[1\]](#)[\[2\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[1][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4] Wash the affected area with soap and water.[1] Seek medical attention if irritation occurs or persists.[1]
Inhalation	Move the person to fresh air.[1][2][4] If not breathing, give artificial respiration.[3][4] If breathing is difficult, give oxygen.[4] Seek medical attention.[4]
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[3][4] Never give anything by mouth to an unconscious person.[3][4] Seek immediate medical attention.[4]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response:

- Evacuate: Evacuate personnel from the spill area.[3]
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[1][4][9]
- Containment: For small spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a suitable, closed container for disposal.[1][8]

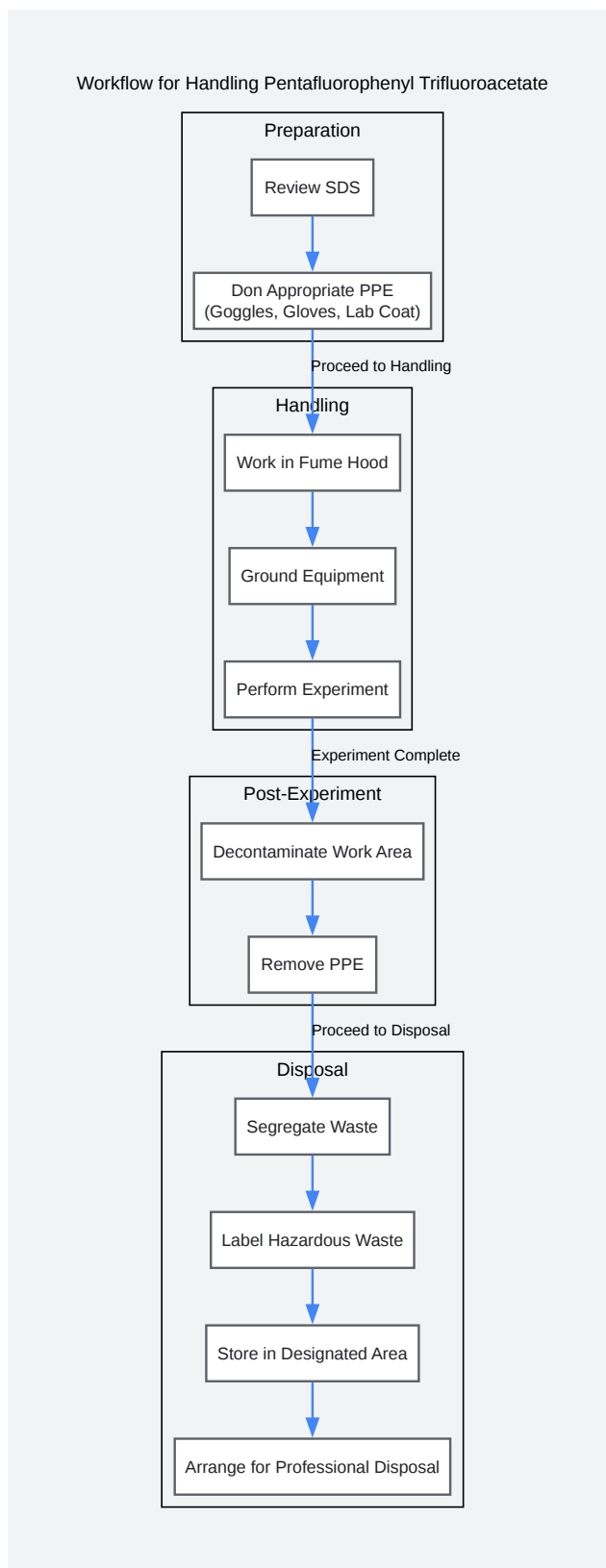
- Personal Protection: Wear appropriate personal protective equipment during cleanup.[\[1\]](#)
- Large Spills: For large spills, prevent entry into waterways, sewers, basements, or confined areas.[\[2\]](#)

Waste Disposal:

- Regulations: Dispose of this material and its container as hazardous waste.[\[1\]](#)[\[9\]](#) Contact a licensed professional waste disposal service.[\[3\]](#)
- Containers: Empty containers may retain product residue and can be hazardous.[\[1\]](#) Do not reuse empty containers. They should be disposed of in the same manner as the product.[\[3\]](#)
- Labeling: All waste must be clearly labeled with the chemical name and associated hazards.[\[8\]](#)

Operational Workflow Diagram

The following diagram illustrates the standard operating procedure for handling **Pentafluorophenyl trifluoroacetate**, from preparation to disposal.



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Caption: Standard operating procedure for **Pentafluorophenyl trifluoroacetate**.

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